

2-Chloro-N-methoxy-N-methylacetamide safety and handling precautions

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Compound of Interest

Compound Name:	2-Chloro-N-methoxy-N-methylacetamide
Cat. No.:	B1631021

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-N-methoxy-N-methylacetamide**

This document provides comprehensive safety and handling information for **2-Chloro-N-methoxy-N-methylacetamide** (CAS No: 67442-07-3), intended for researchers, scientists, and professionals in drug development and other laboratory settings. The following sections detail the substance's properties, hazards, and the necessary precautions for its safe use.

Chemical and Physical Properties

2-Chloro-N-methoxy-N-methylacetamide is an organic halogenated compound that appears as a colorless to light orange solid or viscous liquid at room temperature.^{[1][2]} It is a Weinreb amide derivative of acetic acid used in synthetic chemistry, particularly in the preparation of bioactive molecules.^{[1][3]}

Table 1: Physical and Chemical Properties of **2-Chloro-N-methoxy-N-methylacetamide**

Property	Value	Source(s)
CAS Number	67442-07-3	[2] [3] [4] [5] [6]
Molecular Formula	C4H8ClNO2	[2] [5] [6] [7]
Molecular Weight	137.56 g/mol	[2] [3] [5] [6] [7]
Appearance	Light orange solid	[2]
Melting Point	39 - 41 °C	[2] [3]
Boiling Point	94 - 95 °C	[2]
Flash Point	104 °C (219.2 °F) - closed cup	[2] [3]
Storage Temperature	2 - 8 °C	[2] [3] [5]
Purity	97-98%	[3] [4] [8]

Hazard Identification and GHS Classification

This substance is classified as hazardous and requires careful handling. The primary hazards are associated with acute toxicity through oral, dermal, and inhalation routes, as well as irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

Table 2: GHS Hazard Classification for **2-Chloro-N-methoxy-N-methylacetamide**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	H335: May cause respiratory irritation

Source:[1][2][4][5][7]

Signal Word:Warning[1][2][3]

Key Precautionary Statements:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][2][8]
- P264: Wash skin thoroughly after handling.[1][2][8]
- P271: Use only outdoors or in a well-ventilated area.[1][8]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2][5][8]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[8]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]

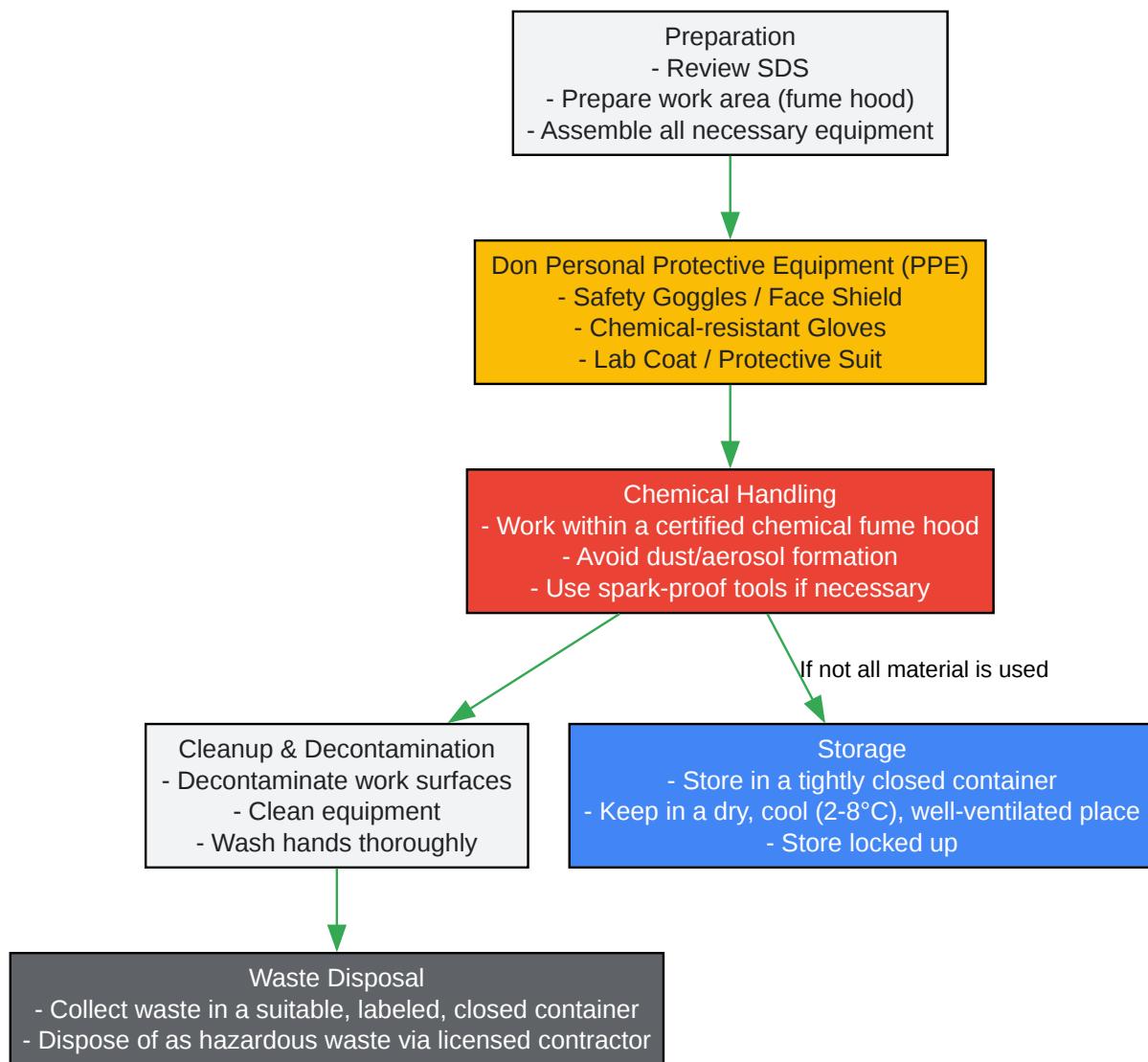
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P405: Store locked up.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[8]

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is mandatory when handling this compound to minimize exposure risk.

Standard Laboratory Handling Workflow

The following workflow outlines the necessary steps for safely handling **2-Chloro-N-methoxy-N-methylacetamide** in a laboratory setting.



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Caption: Standard Laboratory Handling Workflow for Hazardous Chemicals.

Detailed Handling Protocols

- Engineering Controls: Always handle this substance in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^{[2][5][9]} Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.
^[9]

- Safe Handling Practices: Avoid contact with skin and eyes.[4][5] Prevent the formation of dust and aerosols during handling.[2][5] Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[4][9] Wash hands and any exposed skin thoroughly after handling and before breaks.[2][5][9]
- Fire and Explosion Prevention: While the material has a high flash point, keep it away from heat, sparks, and open flames.[10][11][12][13] Use non-sparking tools if applicable.[10][11][12]

Storage Protocols

- Storage Conditions: Store in a tightly closed container in a dry, cool (recommended 2-8°C), and well-ventilated place.[2][3][4][5]
- Incompatibilities: Keep away from strong oxidizing agents.[4]
- Security: The material should be stored locked up, accessible only to authorized personnel. [2][9][14]

Exposure Controls and Personal Protective Equipment (PPE)

Appropriate PPE is critical to prevent exposure. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[2]

Table 3: Recommended Personal Protective Equipment

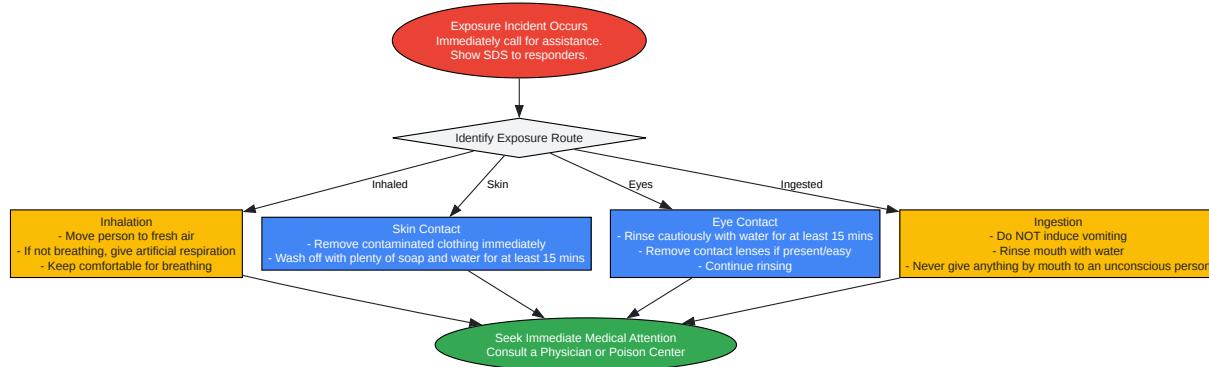
Protection Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield. Equipment should be approved under NIOSH (US) or EN 166 (EU) standards.	[2][4][5][10]
Skin Protection	Wear chemical-resistant gloves (inspect before use) and appropriate protective clothing or a complete suit to prevent skin exposure.	[2][4][5][10]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or P1 (EU) particle respirator. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges. All equipment must be NIOSH or CEN approved.	[2][4]

First-Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure. Always consult a physician and show them the Safety Data Sheet (SDS) after any exposure.[2][5]

First-Aid Response Flowchart

This flowchart provides a systematic approach to first aid following an exposure incident.



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Caption: First-Aid Response Flowchart for Chemical Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4][5]
- Specific Hazards: Thermal decomposition can release toxic and irritating gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[2][4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4][5]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment as outlined in Section 4.[2][5] Ensure adequate ventilation and evacuate personnel to safe areas.[5] Avoid breathing dust and vapors.[2][5]
- Environmental Precautions: Do not let the product enter drains or waterways.[2][5][14]
- Containment and Cleanup: For solids, sweep up and shovel the material into a suitable, closed container for disposal without creating dust.[4][5] For liquids, absorb with an inert material (e.g., sand, silica gel) and place in a container for disposal.[11]

Stability and Reactivity

- Chemical Stability: The substance is stable under normal, recommended storage conditions. [2][4]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4]
- Hazardous Decomposition Products: Combustion produces carbon oxides, nitrogen oxides, and hydrogen chloride gas.[2][4]

Toxicological and Ecological Information

- Toxicology: This compound is harmful if swallowed, inhaled, or in contact with skin.[3][4][5][7][8] It causes serious eye irritation, skin irritation, and may cause respiratory irritation.[1][2][9] Prolonged or high-dose exposure could potentially lead to systemic effects, including damage to the liver and kidneys.[1] The toxicological properties have not been fully investigated.[4][11]
- Ecology: No specific ecological data is available. It is advised to prevent the substance from entering the environment, drains, or water courses.[2][5][14]

Disposal Considerations

- Waste Treatment: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[5] Both the substance and its container must be disposed of as hazardous waste.[4][8][9]

- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local regulations.[5]

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